

Personal protective equipment for handling 2-Bromo-6-chlorophenol

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Compound of Interest

Compound Name: 2-Bromo-6-chlorophenol

Cat. No.: B1265517

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This document provides essential safety and logistical guidance for the handling of **2-Bromo-6-chlorophenol**, designed for researchers, scientists, and drug development professionals. The following procedures are critical for ensuring personnel safety and regulatory compliance.

Hazard Identification and Classification

2-Bromo-6-chlorophenol is a hazardous substance requiring careful handling. Its primary classifications are summarized below.

Hazard Category	Classification	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1][2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2][3][4]
Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[1][2][3][4]
Target Organ Toxicity	Category 3 (Single Exposure)	H335: May cause respiratory irritation[1][2][3]
Aquatic Hazard (Acute)	Category 2	H401: Toxic to aquatic life[5]

Under fire conditions, hazardous decomposition products include carbon oxides, hydrogen bromide gas, and hydrogen chloride gas.[5][6] The compound is also noted to be sensitive to air and light.[5]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The required equipment is detailed below.

PPE Category	Specification	Material/Type Guidance
Hand Protection	Chemical-resistant gloves. Double-gloving is recommended.	Inner Glove: Nitrile. Outer Glove: Neoprene or Butyl Rubber for extended contact. [7][8] Always inspect gloves before use and use proper removal technique.[5][6][9]
Eye & Face Protection	Splash and impact protection.	Chemical splash goggles conforming to EU or NIOSH standards.[3] A face shield should be worn over goggles when there is a significant splash hazard.[8][10]
Body Protection	Full coverage of arms and body.	A fully buttoned, flame-resistant lab coat is required. [9][10] For tasks with a high splash potential, a chemical-resistant apron (e.g., butyl rubber or neoprene) should be worn over the lab coat.[8]
Respiratory Protection	Required when handling outside of a fume hood or when aerosols may be generated.	Air-purifying respirator equipped with an organic vapor cartridge.[3][10]

Safe Handling and Operational Plan

A systematic approach to handling ensures minimal risk of exposure and contamination.

Engineering Controls

- Ventilation: All handling of **2-Bromo-6-chlorophenol**, including weighing and solution preparation, must be conducted inside a certified chemical fume hood.[\[8\]](#)
- Emergency Equipment: A safety shower and eyewash station must be unobstructed and readily accessible within the immediate work area.

Standard Operating Procedure

- Preparation:
 - Designate and prepare a specific area within the fume hood for the procedure.
 - Assemble all necessary apparatus and reagents before beginning.
 - Ensure all containers are clearly labeled.
 - Don all required PPE as specified in the table above.
- Handling:
 - Keep the container tightly closed when not in use.[\[3\]](#)[\[11\]](#)
 - Avoid breathing any dust or vapors.[\[3\]](#)[\[11\]](#)
 - Prevent all contact with skin and eyes.[\[9\]](#)
 - Do not eat, drink, or smoke in the laboratory.[\[5\]](#)[\[11\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[6\]](#)[\[11\]](#)[\[12\]](#)

- The substance should be stored locked up and protected from light and air.[3][5][11]

Emergency and First Aid Protocol

Immediate and appropriate action is critical in the event of an exposure.

Exposure Route	Immediate Action
Skin Contact	Immediately remove all contaminated clothing. [11] Wash the affected area with copious amounts of soap and water for at least 15 minutes.[11] For phenol-based compounds, treatment with polyethylene glycol (PEG 300 or 400) is highly recommended.[7][13] Seek medical attention if irritation persists.[11]
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.[11] Remove contact lenses if present and easy to do.[11] Seek immediate medical attention.[11]
Inhalation	Move the individual to fresh air immediately.[2] [11] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).[2] Seek immediate medical attention. [11]
Ingestion	Do NOT induce vomiting.[2] Rinse the mouth thoroughly with water.[5][11] Call a poison control center or seek immediate medical attention.[5][11]

Spill and Disposal Plan

Proper management of waste and spills is essential to protect personnel and the environment.

Spill Cleanup

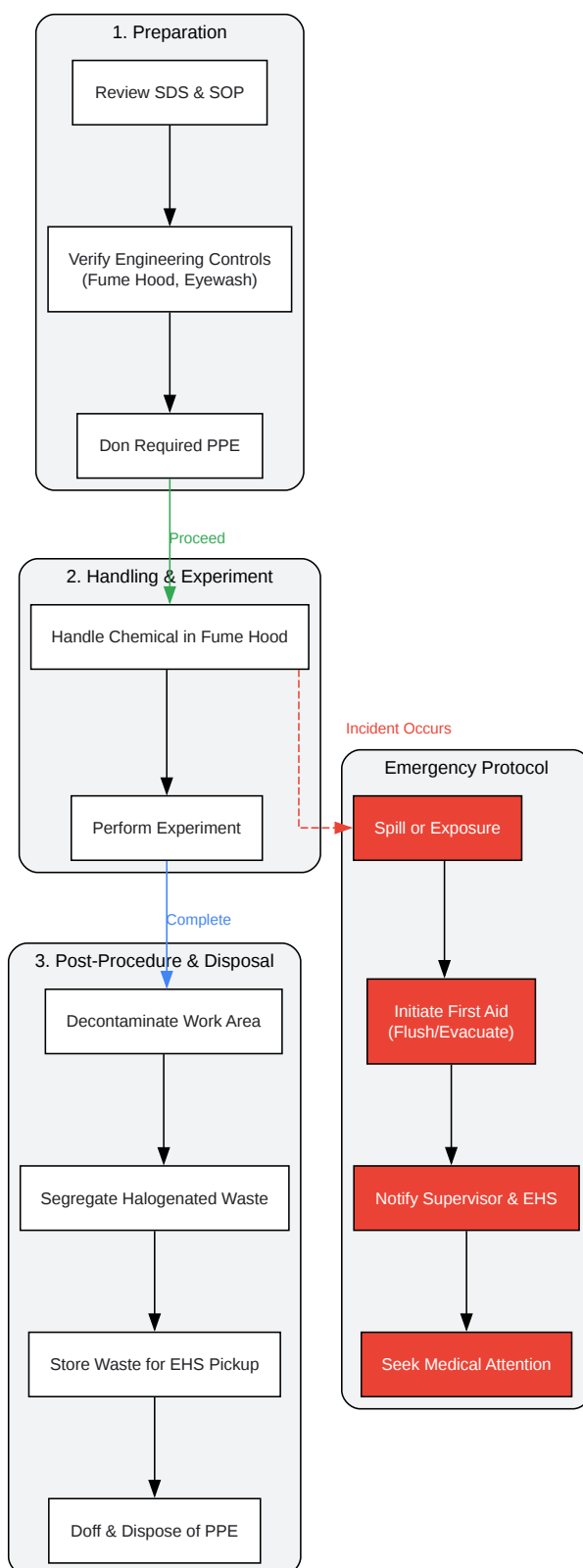
- Evacuate: Alert personnel and evacuate the immediate area.
- Control: Remove all ignition sources.[\[9\]](#)[\[14\]](#)
- Contain: Use an inert, absorbent material (e.g., sand, vermiculite) to contain the spill. Do not use combustible materials.
- Collect: Carefully sweep or scoop the contained material into a designated, labeled hazardous waste container.[\[15\]](#)
- Decontaminate: Clean the spill area with a suitable solvent, collecting all cleaning materials as hazardous waste.[\[15\]](#)

Waste Disposal

- Segregation: All **2-Bromo-6-chlorophenol** waste, including contaminated consumables (gloves, wipes) and empty containers, must be segregated as halogenated organic waste.[\[15\]](#)
- Collection: Collect waste in a clearly labeled, sealed, and chemically compatible container.
- Disposal: Arrange for disposal through your institution's Environmental Health and Safety (EHS) department. Do not pour this chemical down the drain.[\[5\]](#)[\[11\]](#)[\[13\]](#)

Chemical Handling Workflow

The following diagram outlines the logical workflow for safely handling **2-Bromo-6-chlorophenol** from preparation to disposal.



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Caption: Logical workflow for the safe handling of **2-Bromo-6-chlorophenol**.

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